

# Health and Safety Data for 5-Br-PADAP: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-(5-Bromo-2-pyridylazo)-5-(diethylamino)phenol

**Cat. No.:** B081810

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For Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document provides a summary of available health and safety information for 2-(5-Bromo-2-pyridylazo)-5-diethylaminophenol (5-Br-PADAP). It is intended for informational purposes for a technical audience and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety protocols and after consulting the most recent SDS provided by the supplier.

## Introduction

2-(5-Bromo-2-pyridylazo)-5-diethylaminophenol, commonly known as 5-Br-PADAP, is a pyridylazo dye used as a sensitive chromogenic reagent in spectrophotometric and colorimetric analysis of various metal ions.<sup>[1][2]</sup> Its utility in analytical chemistry necessitates a thorough understanding of its health and safety profile to ensure safe handling and mitigate potential risks in a research and development setting. This guide provides an in-depth overview of the available toxicological data, hazard classifications, and recommended safety procedures.

## Hazard Identification and Classification

5-Br-PADAP is classified as a hazardous substance. The primary hazards identified from available Safety Data Sheets are skin and eye irritation.<sup>[3]</sup>

## GHS Hazard Statements

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

## GHS Precautionary Statements

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[3]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[3]

## Toxicological Data

Comprehensive quantitative toxicological data for 5-Br-PADAP is limited in publicly available literature. The following tables summarize the available information.

## Acute Toxicity

No specific LD50 (median lethal dose) or LC50 (median lethal concentration) values for 5-Br-PADAP were found in the reviewed literature. One Safety Data Sheet for a solution containing 5-Br-PADAP provided an oral LD50 for the solvent, but not for 5-Br-PADAP itself. The toxicological properties have not been fully investigated.[3]

Route of Exposure	Test Species	Value (LD50/LC50)	Reference
Oral	Not available	Data not available	
Dermal	Not available	Data not available	
Inhalation	Not available	Data not available	

## Irritation and Corrosivity

5-Br-PADAP is confirmed to be a skin and eye irritant.[\[3\]](#)

Endpoint	Result	Classification	Reference
Skin Irritation	Causes skin irritation	Category 2	<a href="#">[3]</a>
Eye Irritation	Causes serious eye irritation	Category 2A	<a href="#">[3]</a>

## Sensitization

Data regarding the potential for skin or respiratory sensitization by 5-Br-PADAP is not available.

## Genotoxicity and Carcinogenicity

Specific studies on the genotoxicity or carcinogenicity of 5-Br-PADAP were not identified. However, some azo dyes are known to have genotoxic potential, often following metabolic activation.[\[4\]](#)[\[5\]](#)[\[6\]](#) Reductive cleavage of the azo bond can lead to the formation of aromatic amines, some of which are known mutagens and carcinogens.[\[5\]](#)[\[7\]](#) Oxidative metabolism can also lead to the formation of reactive intermediates that can bind to DNA.[\[6\]](#)

Endpoint	Result	Reference
Germ Cell Mutagenicity	Data not available	<a href="#">[3]</a>
Carcinogenicity	Data not available	<a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of 5-Br-PADAP are not available in the public domain. The following represents a generalized protocol for assessing skin and eye irritation based on OECD guidelines, which would be the standard approach for such an evaluation.

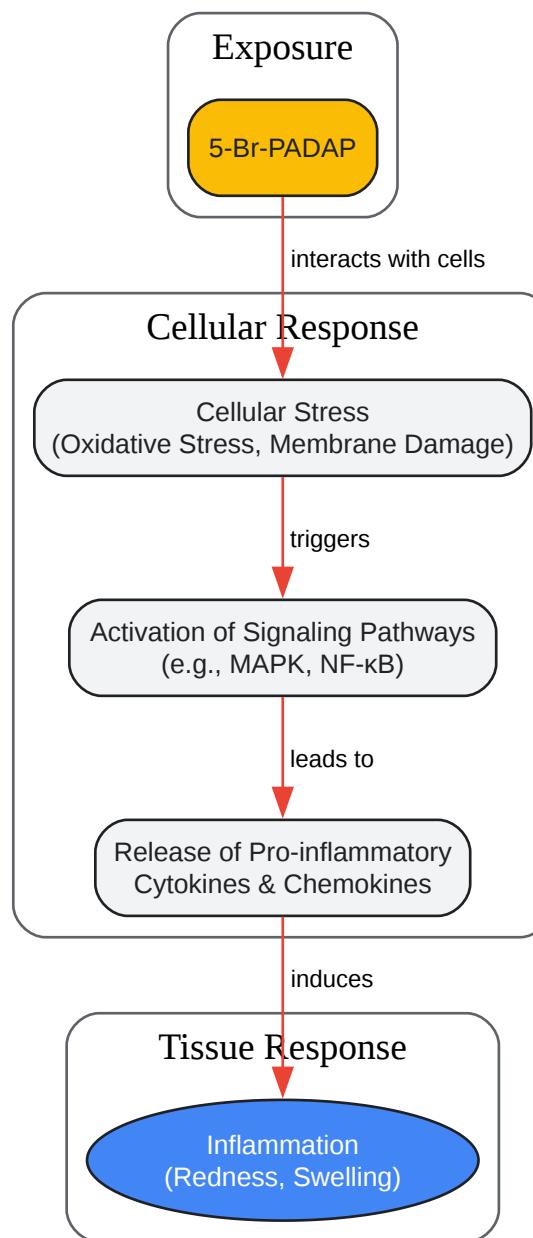
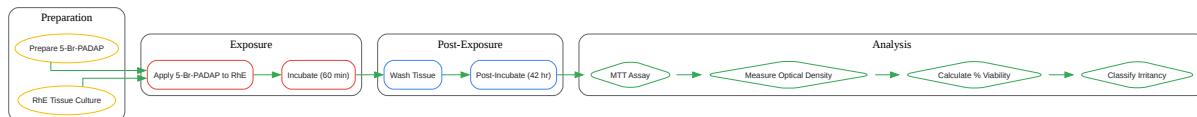
## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

This in vitro method is a widely accepted alternative to traditional animal testing for skin irritation.

**Principle:** The test assesses the ability of a chemical to induce cytotoxicity in a reconstructed human epidermis model. Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is quantified spectrophotometrically. A reduction in cell viability below a certain threshold indicates an irritant potential.

### Methodology:

- **Tissue Culture:** Reconstructed human epidermis tissue units are cultured to the appropriate stage of differentiation.
- **Chemical Exposure:** A defined amount of the test chemical (5-Br-PADAP) is applied topically to the surface of the epidermis model.
- **Incubation:** The tissues are incubated for a specified period (e.g., 60 minutes).
- **Washing:** The test chemical is thoroughly washed from the tissue surface.
- **Post-incubation:** The tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** The tissues are incubated with a vital dye (e.g., MTT). The amount of formazan produced is quantified by measuring its optical density, which is proportional to the percentage of viable cells.
- **Data Analysis:** The mean percentage of viable cells for the test chemical is compared to the negative control. A mean viability of  $\leq 50\%$  is classified as irritant (Category 2).



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)